

# Technical Guide: GHS Classification & Handling of 3,5-Difluoro-4-hydroxybenzaldehyde[1]

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 3,5-Difluoro-4-hydroxybenzaldehyde

CAS No.: 118276-06-5

Cat. No.: B106909

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## Executive Technical Summary

**3,5-Difluoro-4-hydroxybenzaldehyde** (CAS: 118276-06-5) is a specialized fluorinated building block used extensively in the synthesis of pharmaceutical active ingredients (APIs), liquid crystals, and agrochemicals.[1][2][3][4] Its structural uniqueness lies in the ortho-fluorine substitution pattern, which significantly modulates the acidity of the phenolic hydroxyl group and the lipophilicity of the molecule compared to non-fluorinated analogues.[1]

This guide provides a rigorous analysis of its Globally Harmonized System (GHS) classification, grounded in its physicochemical properties and toxicological mechanisms.[1] It is designed for researchers requiring actionable safety protocols beyond standard Safety Data Sheet (SDS) summaries.[1]

## Part 1: Chemical Identity & Physicochemical Context[1][5][6]

Understanding the physical state and reactivity of this compound is a prerequisite for interpreting its hazard classification.[1] The electron-withdrawing nature of the fluorine atoms enhances the acidity of the phenol, influencing its irritation potential.[1]

### Table 1: Physicochemical Profile

Property	Specification	Context for Safety/Handling
CAS Number	118276-06-5	Unique identifier for inventory tracking.[1][2]
Molecular Formula		MW: 158.10 g/mol .[1][4]
Appearance	White to beige crystalline powder	Fine particulates pose an inhalation risk (STOT SE 3).[1]
Melting Point	119.0 – 126.0 °C	Solid at room temperature; stable handling.[1]
Solubility	Low in water; Soluble in MeOH, DMSO	Use organic solvent spill kits, not just water.[1]
Acidity (pKa)	~6.5 - 7.0 (Estimated)	More acidic than 4-hydroxybenzaldehyde (pKa ~7.[1]6) due to F-inductive effect. [1]

## Part 2: GHS Classification Breakdown[1]

Based on current regulatory data (ECHA, OSHA HCS 2012, and CLP Regulation), **3,5-Difluoro-4-hydroxybenzaldehyde** is classified as a Warning category substance.[1] It is not classified as acutely toxic (oral/dermal) but presents significant local irritation hazards.[1]

### Table 2: GHS Hazard Statements (H-Codes)

Code	Hazard Class	Category	Hazard Statement
H315	Skin Corrosion/Irritation	Cat.[1][5][6] 2	Causes skin irritation. [1][5][6]
H319	Serious Eye Damage/Irritation	Cat.[1][5][6] 2A	Causes serious eye irritation.[1][5][6]
H335	STOT - Single Exposure	Cat.[1][5] 3	May cause respiratory irritation.[1][5][6]

**Table 3: Precautionary Statements (P-Codes) - Priority Selection**

Code	Action	Operational Implementation
P261	Avoid breathing dust/fume.	Mandatory: Handle only in a chemical fume hood.
P280	Wear protective gloves/eye protection.[1][5][6]	Spec: Nitrile gloves (>0.11mm) and chemical splash goggles. [1]
P305+P351+P338	IF IN EYES: Rinse cautiously... [1][6]	Locate emergency eyewash station before starting work.[1]
P302+P352	IF ON SKIN: Wash with soap/water.[1][5][6]	Do not use organic solvents to wash skin (increases absorption).[1]

## Part 3: Toxicological Mechanisms & Risk Assessment[1]

To understand why this compound carries these classifications, we must look at the Structure-Activity Relationship (SAR).[1]

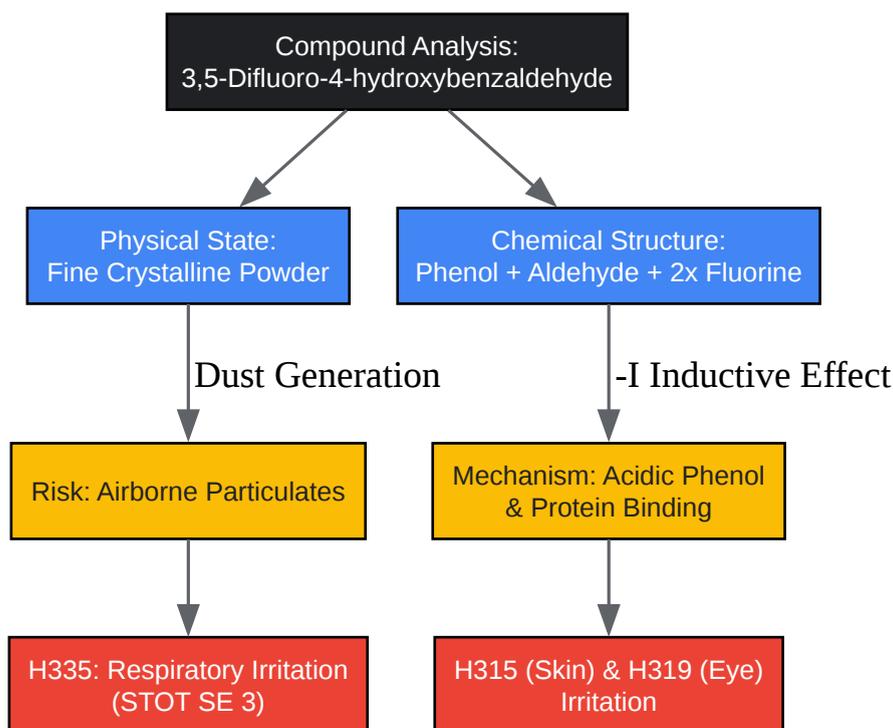
### The Fluorine Effect

The two fluorine atoms at the 3,5-positions are highly electronegative.[1] Through the inductive effect (-I), they pull electron density away from the aromatic ring and the hydroxyl group.[1]

- Enhanced Acidity: This weakens the O-H bond, making the proton more labile.[1] The resulting phenoxide anion is stabilized, making the compound more acidic and potentially more corrosive to mucous membranes than non-fluorinated benzaldehydes.[1]
- Electrophilicity: The aldehyde carbon becomes more electrophilic, increasing reactivity with nucleophiles (like proteins in skin/eye tissue), leading to irritation (H315/H319).[1]

## Visualization: GHS Classification Logic

The following diagram illustrates the decision logic for classifying this compound based on its functional groups and physical form.



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Figure 1: Causal pathway linking physicochemical properties to specific GHS hazard classifications.[1][5]

## Part 4: Operational Handling & Safety Protocols

This section translates GHS codes into a validated laboratory workflow.

### Storage & Stability[1]

- Atmosphere: Air-sensitive.[1] The aldehyde group can oxidize to the corresponding benzoic acid (3,5-difluoro-4-hydroxybenzoic acid) upon prolonged exposure to air.[1]
- Temperature: Store at 2-8°C (Refrigerator).
- Container: Keep tightly closed under an inert atmosphere (Argon or Nitrogen) if possible.[1]

## Handling Workflow (Step-by-Step)

Objective: Weighing and transferring 5.0g for a synthesis reaction.

- PPE Verification: Don Nitrile gloves, lab coat, and safety glasses.[1] If handling outside a hood (not recommended), an N95 respirator is required.[1]
- Engineering Control: Activate the Fume Hood. Verify face velocity is >100 fpm.
- Weighing:
  - Place the balance inside the hood or use a localized exhaust trunk.[1]
  - Open the container slowly to avoid disturbing the powder (minimizes H335 risk).[1]
  - Use an anti-static weighing boat/paper (fluorinated compounds can be static-prone).[1]
- Transfer: Dissolve immediately in the reaction solvent (e.g., Methanol or THF) to suppress dust generation.[1]
- Decontamination: Wipe the balance area with a damp paper towel (soap/water), then dispose of the towel as solid chemical waste.[1]

## Visualization: Safe Handling Loop



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Figure 2: Operational loop ensuring containment of respiratory and contact hazards.

## Part 5: Emergency Response

In the event of exposure, immediate action mitigates the "Warning" level risks.[1]

Scenario	Immediate Action	Scientific Rationale
Eye Contact	Rinse for 15 mins. Lift eyelids.	The acidic nature of the phenol can cause corneal opacity if not neutralized by dilution.[1]
Skin Contact	Wash with soap & water.	Do not use alcohol; it increases skin permeability to the aldehyde.[1]
Inhalation	Move to fresh air.	Removal from the particulate source stops the mechanical and chemical irritation of alveoli.[1]
Spill (Solid)	Wet sweep or vacuum.	Avoid dry sweeping which aerosolizes the powder (H335 trigger).[1]

## References

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